

JTH-601 Free Base: A Technical Guide for Research Applications

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Compound of Interest

Compound Name: JTH-601 free base

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Abstract

JTH-601 is a novel and potent alpha-1 adrenoceptor antagonist demonstrating significant uroselectivity, making it a valuable tool for research in benign prostatic hyperplasia (BPH) and related lower urinary tract symptoms. This document provides a comprehensive technical overview of JTH-601, including its mechanism of action, pharmacological data, relevant experimental protocols, and key signaling pathways.

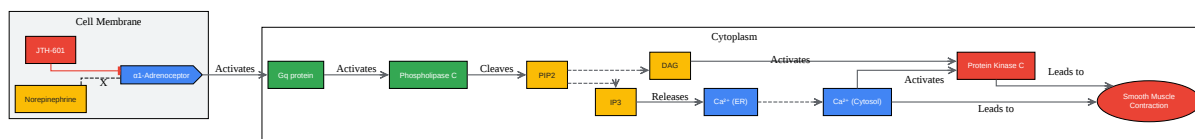
Introduction

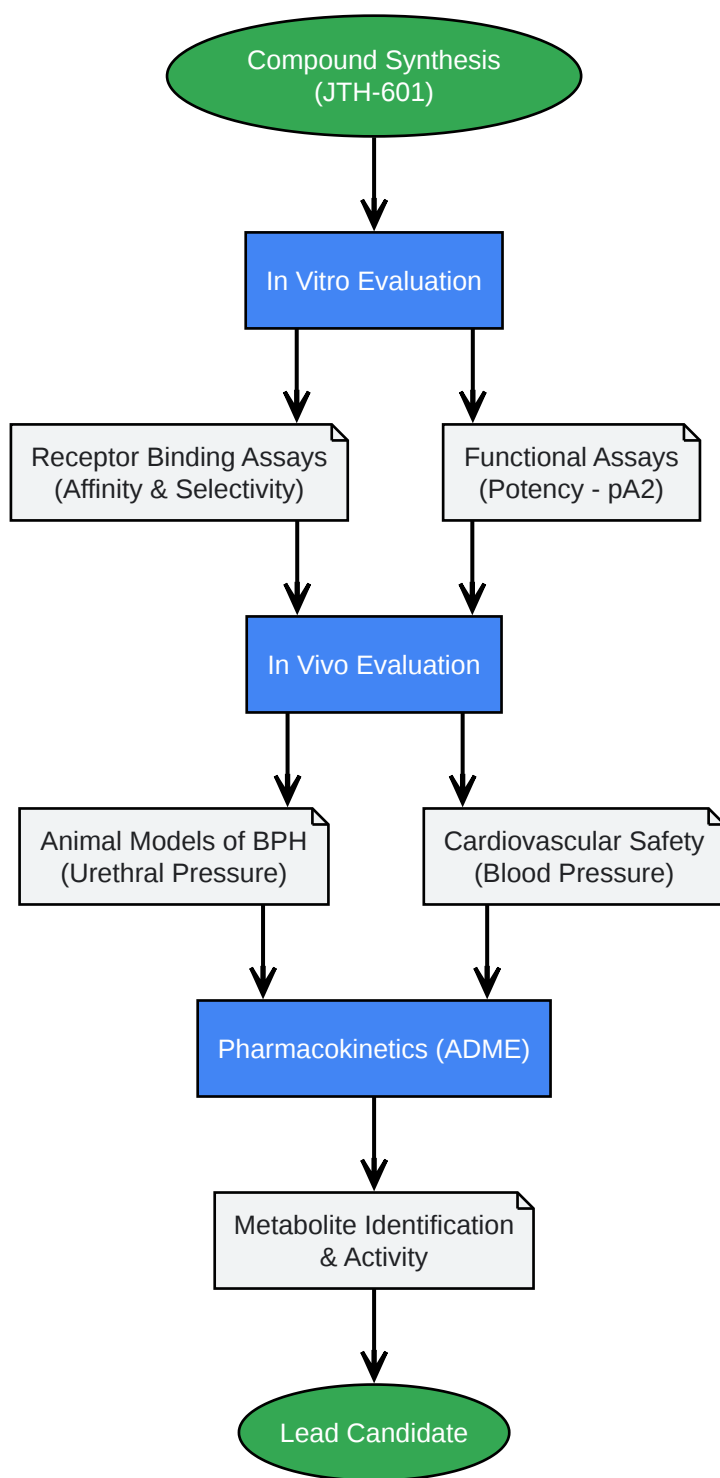
JTH-601 is a selective antagonist of alpha-1 adrenergic receptors (α 1-ARs), with a particularly high affinity for the α 1a subtype.[1] These receptors are critically involved in the smooth muscle tone of the prostate, bladder neck, and urethra. Their blockade by JTH-601 leads to smooth muscle relaxation, addressing the dynamic component of bladder outlet obstruction associated with BPH. Notably, JTH-601 and its primary active metabolite, JTH-601-G1, exhibit a significantly higher affinity for the human prostate compared to vascular tissues, suggesting a reduced risk of cardiovascular side effects such as orthostatic hypotension.[2]

Mechanism of Action

JTH-601 exerts its pharmacological effects by competitively blocking the binding of endogenous catecholamines, such as norepinephrine, to postsynaptic α 1-adrenoceptors. This antagonism prevents the activation of the Gq protein-coupled signaling cascade, thereby inhibiting the production of inositol triphosphate (IP3) and diacylglycerol (DAG) and the subsequent release of intracellular calcium. The net effect is a reduction in smooth muscle contraction in the lower urinary tract.

Signaling Pathway of Alpha-1 Adrenoceptor Antagonism by JTH-601





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References

- [1. Radioligand binding studies of alpha 1-adrenoceptor subtypes in rat heart - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [2. Adrenergic receptor - Wikipedia \[en.wikipedia.org\]](#)
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